

# Isophthalic Dihydrazide: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isophthalic dihydrazide*

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## Introduction

**Isophthalic dihydrazide** (IDH) is an aromatic dicarboxylic acid dihydrazide that serves as a versatile building block in polymer chemistry and a key component in various industrial applications. Its symmetrical structure, featuring a central benzene ring substituted at the meta-positions with two hydrazide functional groups, allows it to act as a potent crosslinking agent and a monomer for high-performance polymers. This guide provides an in-depth look at its chemical structure, properties, synthesis, and applications relevant to the scientific community.

## Chemical Structure and Identification

**Isophthalic dihydrazide** is structurally defined as benzene-1,3-dicarbohydrazide. The molecule consists of a 1,3-disubstituted benzene ring. Each substituent is a carbohydrazide group (-CONHNH<sub>2</sub>). The presence of two reactive hydrazide moieties makes it a tetrafunctional crosslinking agent in certain reactions.<sup>[1]</sup>

The key identifiers for **isophthalic dihydrazide** are summarized below.

Identifier	Value
IUPAC Name	benzene-1,3-dicarbohydrazide[2]
CAS Number	2760-98-7[3][4][5][6]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>4</sub> O <sub>2</sub> [3][4][6][7]
Molecular Weight	194.19 g/mol [2][3][4][6][7]
Canonical SMILES	C1=CC(=CC(=C1)C(=O)NN)C(=O)NN[2][3][6]
InChI Key	UTTHLMXOSUFZCQ-UHFFFAOYSA-N[4][6]

## Physicochemical Properties

The physical and chemical properties of **isophthalic dihydrazide** are critical for its application in material science and as a chemical intermediate. It is typically a white to off-white solid powder or crystalline substance.[4][8]

Property	Value
Melting Point	224 °C[4][8]
Density (Predicted)	1.344 ± 0.06 g/cm <sup>3</sup> [4]
pKa (Predicted)	11.87 ± 0.10[4][8]
LogP	-1.4 (at 20°C and pH 7.1)[4]
Flash Point	227 °C[3]
Surface Tension	74.4 mN/m (at 1 g/L and 20°C)[4]
Storage Temperature	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C[4][8]

## Synthesis of Isophthalic Dihydrazide

The most prevalent and efficient method for synthesizing **isophthalic dihydrazide** is the esterification-hydrazinolysis pathway.[1] This process involves the reaction of a dialkyl isophthalate, typically dimethyl isophthalate, with hydrazine hydrate.[1][4][9]

This protocol describes the laboratory-scale synthesis of **isophthalic dihydrazide** from dimethyl isophthalate and hydrazine hydrate.[4][9]

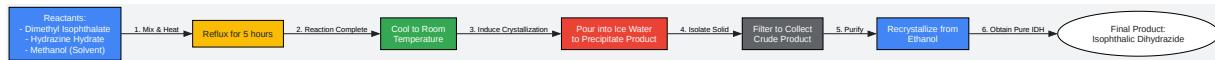
#### Materials:

- Dimethyl isophthalate (2.22 g)
- Hydrazine hydrate (98%, 2 cc)
- Methanol
- Ice cold water
- Ethanol

#### Procedure:

- A mixture of dimethyl isophthalate (2.22 g) and hydrazine hydrate (98%, 2 cc) in methanol is prepared in a round-bottom flask.
- The reaction mixture is refluxed for 5 hours.
- After reflux, the mixture is allowed to cool to room temperature.
- The cooled reaction mixture is then poured onto ice-cold water.
- The resulting precipitate of **isophthalic dihydrazide** is collected by filtration.
- The crude product is purified by recrystallization from ethanol to yield the final product.

Expected Yield: Approximately 85%.[4][9]



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Synthesis workflow for **Isophthalic Dihydrazide**.

## Applications and Relevance

**Isophthalic dihydrazide**'s unique structure makes it a valuable compound in several areas of research and industry.

- **Epoxy Resin Curing:** It functions as a latent curing agent for epoxy resins.[1][3] Upon heating, it melts and crosslinks the epoxy polymer chains, enhancing the thermal and mechanical properties of the final material.[1][3] This is particularly useful in automotive coatings and varnishes.[3]
- **Polymer Synthesis:** IDH is a key monomer in the synthesis of high-performance polymers such as poly(hydrazide-imide)s and poly(acylhydrazone)s.[1] These polymers are investigated for applications requiring high thermal stability and specific functionalities, such as gas separation membranes.[1]
- **Crosslinking Agent:** It is used as a crosslinking agent for acrylic emulsions that contain ketone groups.[10]
- **Derivatization:** The hydrazide functional groups are reactive and can be modified to synthesize a wide range of derivatives, including macrocyclic ligands for metal ion complexation and amino acid conjugates for potential biomedical applications.[1]

## Chemical Reactivity

The chemistry of **isophthalic dihydrazide** is dominated by the nucleophilic nature of its terminal -NH<sub>2</sub> groups.

- **Nucleophilic Acyl Substitution:** The synthesis of IDH itself is a prime example of nucleophilic acyl substitution, where hydrazine attacks the carbonyl carbon of the isophthalate ester.[1]
- **Condensation Reactions:** It readily undergoes condensation reactions with aldehydes and ketones to form hydrazones. This reactivity is the basis for the formation of poly(acylhydrazone)s when reacted with dialdehydes or diketones.[1]
- **Oxidation:** The hydrazide groups can be oxidized. Depending on the conditions and the oxidizing agent used, this can lead to the formation of isophthalic acid.[1]

This technical guide provides a foundational understanding of **isophthalic dihydrazide** for professionals in research and development. Its well-defined structure, predictable reactivity, and utility as a monomer and crosslinking agent ensure its continued importance in materials science and synthetic chemistry.

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